

Tributylmethylammonium Chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Tributylmethylammonium chloride

Cat. No.: B1206052

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Abstract

Tributylmethylammonium chloride (TBMC) is a quaternary ammonium salt with significant applications in organic synthesis and potential relevance in various industrial and biomedical fields. This document provides an in-depth technical overview of TBMC, encompassing its chemical identifiers, physicochemical properties, synthesis, and key applications, with a focus on its role as a phase-transfer catalyst. While direct involvement in biological signaling pathways is not extensively documented, this guide explores the broader context of quaternary ammonium compounds in biomedical applications and outlines potential areas for future research.

Chemical Identifiers and Physicochemical Properties

Tributylmethylammonium chloride is a well-characterized chemical entity with multiple identifiers across various databases. Its fundamental properties are summarized in the tables below for easy reference.

Table 1: Chemical Identifiers for Tributylmethylammonium Chloride[1]

Identifier Type	Value
CAS Number	56375-79-2
PubChem CID	91822
EC Number	260-135-8
UNII	AZ0B34ME3U
InChI	InChI=1S/C13H30N.ClH/c1-5-8-11-14(4,12-9-6-2)13-10-7-3;/h5-13H2,1-4H3;1H/q+1;/p-1
InChIKey	IPILPUZVTYHGIL-UHFFFAOYSA-M
Canonical SMILES	CCCC--INVALID-LINK--(CCCC)CCCC.[Cl-]
Synonyms	Methyltributylammonium chloride, MTBAC, Aliquat 175

Table 2: Physicochemical Properties of Tributylmethylammonium Chloride

Property	Value	Reference
Molecular Formula	C ₁₃ H ₃₀ ClN	[1]
Molecular Weight	235.84 g/mol	[1]
Appearance	Colorless viscous liquid or crystals	[2]
Melting Point	-33 °C (liquid form)	[2]
Boiling Point	152 °C	[2]
Density	0.964 g/mL at 25 °C	
Solubility	Soluble in water	[2]

Synthesis and Manufacturing

The synthesis of **tributylmethylammonium chloride** typically involves the quaternization of tributylamine with a methylating agent. A general experimental protocol is described below.

Experimental Protocol: Synthesis of Tributylmethylammonium Chloride

This protocol is based on the general principles of Menshutkin reactions for the synthesis of quaternary ammonium salts.[3]

Materials:

- Tributylamine
- Methyl chloride (or another suitable methylating agent like dimethyl sulfate or methyl iodide)
- Anhydrous diethyl ether (or other suitable solvent)
- Reaction flask equipped with a stirrer, reflux condenser, and gas inlet.

Procedure:

- In a flame-dried reaction flask under an inert atmosphere (e.g., nitrogen or argon), dissolve tributylamine in anhydrous diethyl ether.
- Cool the solution in an ice bath.
- Slowly bubble methyl chloride gas through the solution with vigorous stirring. Alternatively, add the methylating agent dropwise if it is in liquid form.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an extended period (e.g., 24-48 hours) to ensure complete reaction.
- The product, **tributylmethylammonium chloride**, will precipitate out of the solution as a solid.
- Collect the solid product by filtration.

- Wash the crude product with cold anhydrous diethyl ether to remove any unreacted starting materials.
- Dry the purified **tributylmethylammonium chloride** under vacuum.

Characterization:

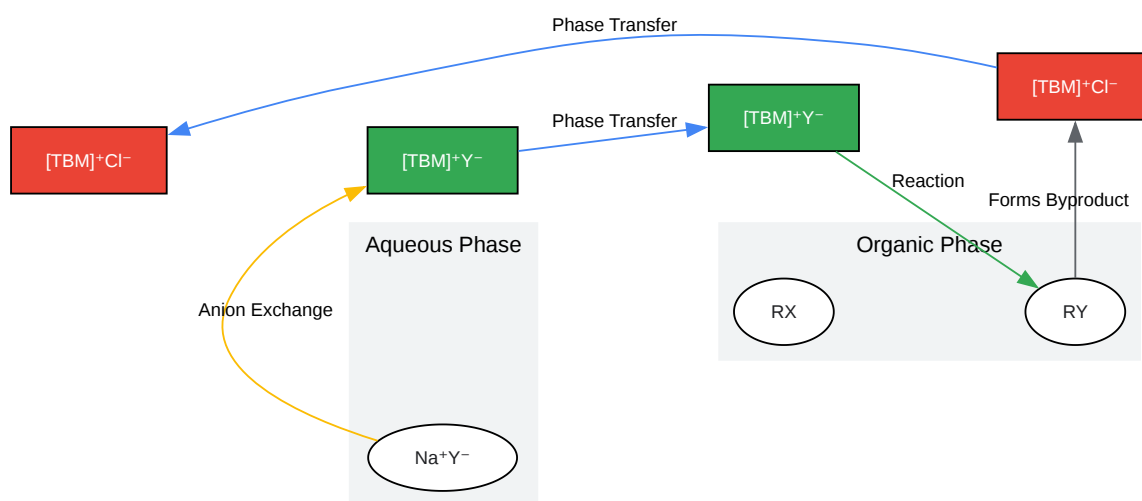
The identity and purity of the synthesized **tributylmethylammonium chloride** can be confirmed using standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Fourier-Transform Infrared (FT-IR) spectroscopy, and Mass Spectrometry (MS).

Applications in Organic Synthesis: Phase-Transfer Catalysis

A primary application of **tributylmethylammonium chloride** is as a phase-transfer catalyst (PTC).^{[4][5]} PTCs facilitate the reaction between reactants located in different immiscible phases (e.g., an aqueous phase and an organic phase) by transporting one of the reactants across the phase boundary.

Mechanism of Phase-Transfer Catalysis

The catalytic cycle of **tributylmethylammonium chloride** in a typical nucleophilic substitution reaction can be visualized as follows:



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Caption: Phase-transfer catalysis cycle of **tributylmethyammonium chloride** ($[TBM]^+Cl^-$).

Experimental Protocol: Williamson Ether Synthesis using Tributylmethyammonium Chloride

This protocol outlines a general procedure for the Williamson ether synthesis, a classic example of a reaction facilitated by phase-transfer catalysis.^{[6][7]}

Materials:

- An alcohol or a phenol
- An alkyl halide
- Sodium hydroxide (solid or concentrated aqueous solution)

- Toluene (or another suitable organic solvent)
- **Tributylmethylammonium chloride** (catalytic amount)

Procedure:

- In a round-bottom flask, dissolve the alcohol or phenol in toluene.
- Add a catalytic amount of **tributylmethylammonium chloride**.
- Add solid sodium hydroxide pellets or a concentrated aqueous solution of sodium hydroxide to the mixture.
- Stir the mixture vigorously to ensure good mixing of the phases.
- Add the alkyl halide to the reaction mixture.
- Heat the reaction mixture to the desired temperature (e.g., reflux) and monitor the progress of the reaction by a suitable technique (e.g., Thin Layer Chromatography or Gas Chromatography).
- After the reaction is complete, cool the mixture to room temperature.
- Add water to dissolve the inorganic salts.
- Separate the organic layer and wash it with water and brine.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4).
- Remove the solvent under reduced pressure to obtain the crude ether product.
- Purify the crude product by a suitable method, such as distillation or column chromatography.

Relevance in Drug Development and Biological Systems

While specific studies detailing the interaction of **tributylmethylammonium chloride** with signaling pathways are scarce, the broader class of quaternary ammonium compounds (QACs) has established roles in biomedical applications.

Antimicrobial Activity

QACs are widely recognized for their antimicrobial properties. Their cationic nature allows them to interact with and disrupt the negatively charged cell membranes of bacteria and fungi, leading to cell lysis and death. Although specific data for **tributylmethylammonium chloride** is limited, it is plausible that it exhibits some level of antimicrobial activity.

Drug Delivery Systems

The unique properties of QACs, such as their ability to interact with biological membranes, have led to their investigation as components of drug delivery systems. They can be incorporated into nanoparticles, liposomes, and other carriers to enhance drug solubility, stability, and cellular uptake.

Toxicology and Safety

Information on the specific toxicology of **tributylmethylammonium chloride** is not extensively available. However, quaternary ammonium compounds, in general, can cause skin and eye irritation.[8] It is recommended to handle **tributylmethylammonium chloride** with appropriate personal protective equipment in a well-ventilated area.

Future Directions

The established utility of **tributylmethylammonium chloride** as a phase-transfer catalyst in organic synthesis is clear. However, its potential in the biomedical field remains largely unexplored. Future research could focus on:

- Quantitative antimicrobial efficacy studies: Determining the minimum inhibitory concentration (MIC) of **tributylmethylammonium chloride** against a panel of pathogenic bacteria and fungi.
- Cytotoxicity assays: Evaluating the toxicity of **tributylmethylammonium chloride** against various human cell lines to assess its biocompatibility for potential use in drug delivery.

- Formulation studies: Investigating the incorporation of **tributylmethylammonium chloride** into novel drug delivery systems to enhance the therapeutic efficacy of existing drugs.
- Interaction with ion channels and receptors: Given its ionic nature, exploring the potential for **tributylmethylammonium chloride** to interact with and modulate the activity of ion channels or other membrane-bound receptors.

Conclusion

Tributylmethylammonium chloride is a versatile quaternary ammonium salt with a well-defined role as a phase-transfer catalyst in organic synthesis. Its chemical and physical properties are well-documented, and its synthesis is straightforward. While its direct involvement in biological signaling pathways has not been a significant area of research, the known biological activities of the broader class of quaternary ammonium compounds suggest potential for future investigations into its antimicrobial and drug delivery applications. This technical guide provides a solid foundation for researchers and professionals working with or considering the use of **tributylmethylammonium chloride** in their respective fields.

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